

Personal protective equipment for handling Codlemone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Codlemone

Cat. No.: B1669284

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Essential Safety and Handling Guide for Codlemone

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Codlemone**. It offers procedural, step-by-step guidance on personal protective equipment, operational plans, and disposal methods to ensure laboratory safety and proper chemical handling.

Personal Protective Equipment (PPE)

When handling **Codlemone**, particularly in its concentrated or aerosol forms, wearing appropriate Personal Protective Equipment (PPE) is essential to minimize exposure and ensure personal safety.^{[1][2][3]} The recommended PPE includes:

- **Gloves:** Use chemical-resistant gloves.^[4] Vinyl, latex, or rubber gloves are recommended for continuous handling.^[5] Always wash gloves thoroughly before removing them.^[1]
- **Eye Protection:** Wear protective eyewear, such as chemical goggles or shielded safety glasses, to prevent eye contact.^{[4][5]} In situations with a higher risk of splashing, a full face shield may be appropriate.^[1]
- **Body Protection:** Under normal use conditions, specific body protection is not generally required.^[4] However, for handling larger quantities or in situations with a risk of significant

skin contact, wearing suitable protective clothing or a chemical-resistant apron is recommended.[2][5]

- Respiratory Protection: Respiratory protection is not typically necessary under normal use conditions with adequate ventilation.[4][5] However, if working in a confined or poorly ventilated area, avoid breathing in vapors.[4][6] If a respirator is needed, ensure it is properly fitted and maintained.[7]

Quantitative Data for Codlemone

The following table summarizes the available quantitative data for **Codlemone** and its formulations.

Property	Value and Interpretation
Chemical Identity	
Chemical Name	(E,E)-8,10-dodecadien-1-ol[8]
Synonyms	Codlure, Codling moth pheromone[8]
CAS Number	33956-49-9[9]
Molecular Formula	C12H22O[9]
Molecular Weight	182.3025 g/mol [9]
Physical Properties	
Physical State	Yellow liquid or solid, depending on the temperature.[8]
Odor	Fatty, Waxy, Green/Grassy[5]
Hazard Information	
GHS Classification	Acute toxicity, oral (Category 4), H302; Skin corrosion/irritation (Category 2), H315; Serious eye damage/eye irritation (Category 2A), H319; Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3), H335.[9]
EPA Toxicity Category	III - CAUTION[4][6]
Exposure Limits	
Codlemone	No personal exposure limits have been established.[5]
1,1,1,2-Tetrafluoroethane (propellant)	AIHA WEEL (United States 5/2010) TWA 1000 ppm 8 hours.[6]
Stability & Reactivity	
Stability	The product is stable. The pheromone is sensitive to heat and light.[4][6]

Incompatibility

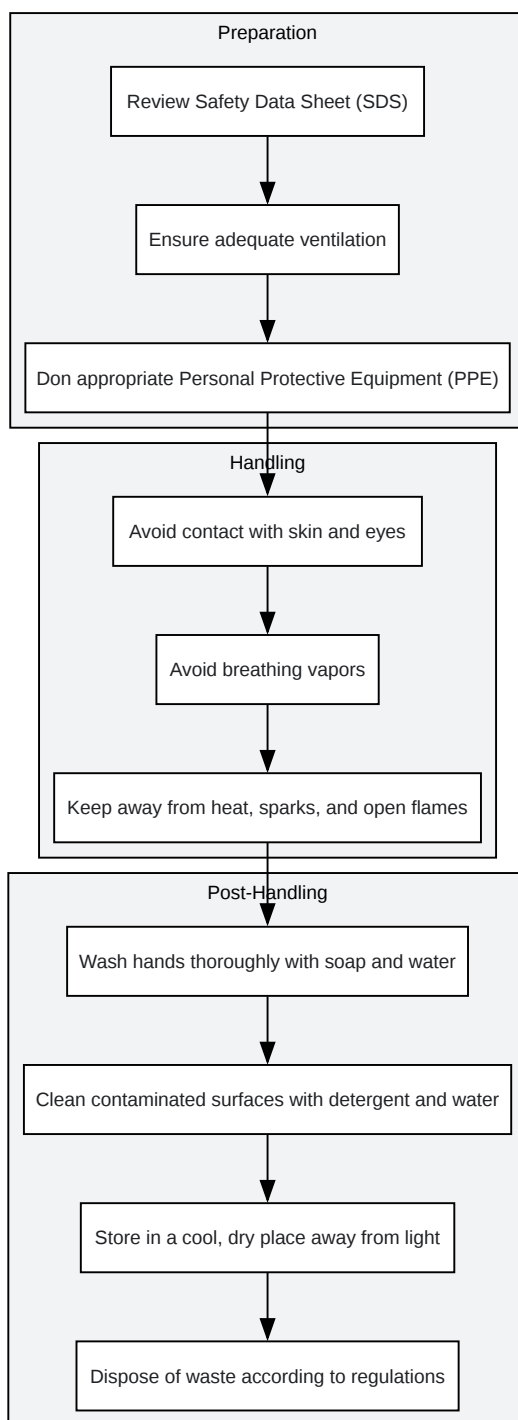
Strong oxidizing agents. Canisters are sensitive to heat or open flame.^[4]^[6]

Hazardous Decomposition

Combustion may produce Hydrogen fluoride, carbon oxides, fluorocarbons, carbonyl fluoride, and halogenated compounds.^[6]

Safe Handling and Operational Workflow

Following a structured workflow is critical for the safe handling of **Codlemone** in a laboratory setting. This includes preparation, handling, and post-handling procedures.



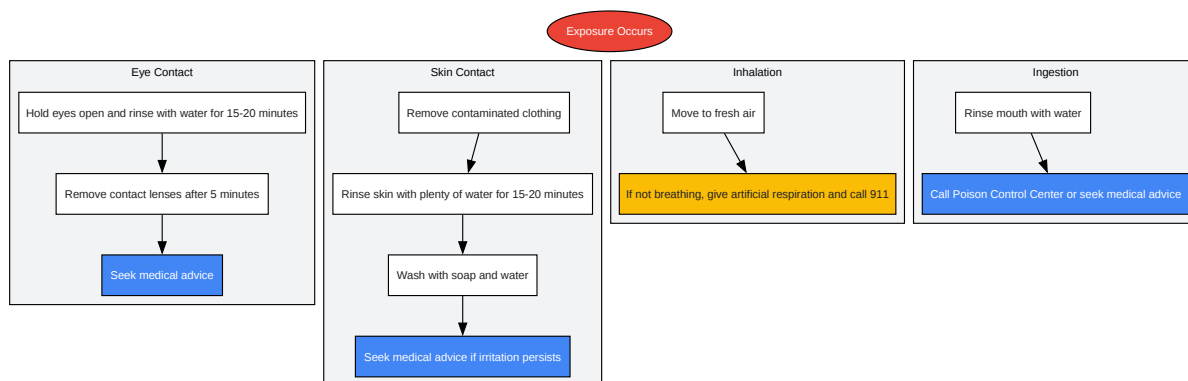
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Workflow for the safe handling of **Codlemone**.

First Aid Measures

Immediate and appropriate first aid is crucial in the event of accidental exposure to **Codlemone**.

- Eye Contact: The pheromone is mildly irritating to the eyes.[4][6] Propellants in aerosol forms can cause freeze burns.[4][6]
 - Immediately hold the eyes open and rinse slowly and gently with water for 15-20 minutes. [6]
 - If contact lenses are worn, remove them after the first five minutes and continue rinsing.[6]
 - Seek medical attention or contact a Poison Control Center for advice.[6]
- Skin Contact: **Codlemone** is moderately irritating to the skin.[4][6]
 - Take off contaminated clothing immediately.[6]
 - Rinse the skin with plenty of water for 15-20 minutes.[6]
 - Wash the affected area thoroughly with soap and water.[5]
 - If irritation persists, seek medical advice.[5]
- Inhalation:
 - Move the person to fresh air.[6]
 - If the person is not breathing, call 911 or an ambulance and administer artificial respiration.[6]
- Ingestion: Ingestion is not considered a likely route of exposure due to the product's form.[6] However, it is harmful if ingested.[6]
 - Rinse the mouth with water.[9]
 - Never give anything by mouth to an unconscious person.[9]
 - Call a doctor or Poison Control Center for treatment advice.[6]



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First aid decision-making for **Codlemone** exposure.

Disposal Plan

Proper disposal of **Codlemone** and related materials is essential to prevent environmental contamination.

- Unused Product and Contaminated Materials:
 - For spills, use absorbent materials like vermiculite or cat litter to contain the spill.[6]
 - The collected residue should be placed in a suitable container for disposal.[6]
 - Dispose of wastes resulting from the use of this product at an approved waste disposal facility.[5]
 - Follow all applicable federal, state, and local regulations for disposal.[6]
- Empty Containers and Used Dispensers:
 - Do not reuse or refill empty containers.[4][6]
 - Used dispensers and empty containers should be wrapped in newspaper, placed in a garbage bag, and discarded in the trash or at an approved waste disposal facility.[4][6]

- Do not puncture or incinerate aerosol cans.^[6] If the can is empty, it may be offered for recycling.^[6]

Experimental Protocols

Codlemone is extensively used in research, particularly in studies of insect behavior and pest management. Below are summaries of common experimental methodologies.

Field Trapping Experiments:

- Objective: To monitor Codling Moth populations and test the efficacy of different pheromone lures.
- Methodology:
 - Trap Type: Delta-traps with sticky inserts are commonly used.^[10]
 - Lure Dispenser: Red rubber septa are often used as dispensers for the pheromone.^[10]
 - Pheromone Loading: A specific dose, for example, 100 µg of **Codlemone** dissolved in a solvent like n-heptane, is loaded onto the septum.^[10]
 - Trap Placement: Traps are suspended in orchards at a height of approximately 2 meters, with a distance of 10-12 meters between traps.^[10]
 - Data Collection: The number of moths captured in the traps is recorded at regular intervals.

Flight Tunnel Assays:

- Objective: To observe the behavioral response of male Codling Moths to **Codlemone** in a controlled environment.
- Methodology:
 - Apparatus: A Plexiglas flight tunnel (e.g., 0.9 x 0.9 x 3 m) is used.^[10]

- Experimental Conditions: The environment is controlled for temperature (e.g., 20 ± 1 °C), relative humidity (e.g., $30 \pm 2\%$), wind speed (e.g., 0.3 m/s), and light intensity (e.g., 3.6 lx).[10]
- Pheromone Source: A rubber septum loaded with a specific amount of **Codlemone** (e.g., 100 µg) is placed at the upwind end of the tunnel.[10]
- Procedure: Male moths (2-3 days old and virgin) are introduced at the downwind end of the tunnel and their flight behavior towards the pheromone source is observed and recorded for a set period (e.g., 3 minutes).[10]
- Analysis: The proportion of males that successfully reach the odor source is analyzed to determine the attractiveness of the pheromone.[10]

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References

- 1. PI28/PI061: Personal Protective Equipment for Handling Pesticides [edis.ifas.ufl.edu]
- 2. Personal Protective Equipment for Working With Pesticides | MU Extension [extension.missouri.edu]
- 3. Personal Protective Equipment – Pesticide Environmental Stewardship [pesticidestewardship.org]
- 4. agrian.com [agrian.com]
- 5. cdn.commercev3.net [cdn.commercev3.net]
- 6. assets.greenbook.net [assets.greenbook.net]
- 7. epa.gov [epa.gov]
- 8. Codlemone (Ref: BAS 2851) [sitem.herts.ac.uk]
- 9. angenechemical.com [angenechemical.com]
- 10. Green Chemistry Production of Codlemone, the Sex Pheromone of the Codling Moth (*Cydia pomonella*), by Metabolic Engineering of the Oilseed Crop Camelina (*Camelina*

sativa) - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Personal protective equipment for handling Codlemone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669284#personal-protective-equipment-for-handling-codlemone]

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